

# An In-depth Technical Guide to Ethyl 4,6-dichloro-2-methylnicotinate

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## Compound of Interest

Compound Name: Ethyl 4,6-dichloro-2-methylnicotinate

Cat. No.: B1351075

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This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **Ethyl 4,6-dichloro-2-methylnicotinate**, a chemical compound of interest to researchers, scientists, and professionals in the field of drug development and organic synthesis.

## Molecular Structure and Properties

**Ethyl 4,6-dichloro-2-methylnicotinate** is a substituted pyridine derivative with two chlorine atoms and a methyl group attached to the core ring structure. The presence of these functional groups significantly influences its chemical reactivity and physical properties.

## Physicochemical Properties

The key physicochemical properties of **Ethyl 4,6-dichloro-2-methylnicotinate** are summarized in the table below, providing essential data for its handling, storage, and application in experimental settings.

Property	Value	Reference
Molecular Formula	C9H9Cl2NO2	[1][2]
Molecular Weight	234.08 g/mol	[1][2]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	283°C	[1]
Density	1.320 g/cm <sup>3</sup>	[1]
Flash Point	125°C	[1]
Storage Temperature	2-8°C, under inert gas	[1]

## Molecular Identifiers

For unambiguous identification and referencing in chemical databases and literature, the following identifiers are provided for **Ethyl 4,6-dichloro-2-methylnicotinate**.

Identifier	Value	Reference
CAS Number	686279-09-4	[1]
InChI Key	LNIMLSAAPISOEC-UHFFFAOYSA-N	[1]
SMILES	<chem>C1(C)=NC(Cl)=CC(Cl)=C1C(OCC)=O</chem>	[1]

## Synthesis Protocol

The synthesis of **Ethyl 4,6-dichloro-2-methylnicotinate** can be achieved through the chlorination of a dihydroxy precursor. The following protocol details a representative experimental procedure.

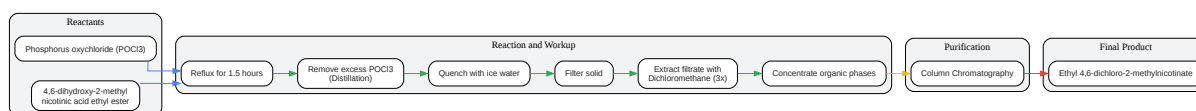
Starting Material: 4,6-dihydroxy-2-methyl nicotinic acid ethyl ester Reagent: Phosphorus oxychloride (POCl<sub>3</sub>)

Procedure:

- A solution of 4,6-dihydroxy-2-methyl nicotinic acid ethyl ester (31 g, 157 mmol) in phosphorus oxychloride (60 mL, 629 mmol) is prepared.
- The reaction mixture is stirred at reflux for 1.5 hours.
- Following the reflux period, the excess phosphorus oxychloride is removed by distillation.
- The resulting reaction mixture is then carefully poured into ice water.
- Any solid precipitate is removed by filtration.
- The filtrate is extracted three times with dichloromethane (3 x 100 mL).
- The organic extracts are combined and concentrated.
- The crude product is further purified by column chromatography to yield pure **Ethyl 4,6-dichloro-2-methylnicotinate** (16.9 g, 46% yield).[3]

## Synthesis Workflow

The logical flow of the synthesis protocol is visualized in the diagram below.



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Caption: Synthesis workflow for **Ethyl 4,6-dichloro-2-methylnicotinate**.

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## References

- 1. 686279-09-4 CAS MSDS (4,6-DICHLORO-2-METHYL-NICOTINIC ACID ETHYL ESTER) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. usbio.net [usbio.net]
- 3. 4,6-DICHLORO-2-METHYL-NICOTINIC ACID ETHYL ESTER | 686279-09-4 [chemicalbook.com]
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